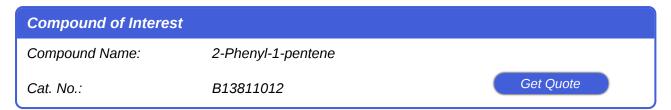


Technical Guide to 2-Phenyl-1-pentene

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical compound **2-phenyl-1-pentene**, including its physicochemical properties, a detailed experimental protocol for its synthesis via the Wittig reaction, and characteristic spectral data.

Core Compound Properties

2-Phenyl-1-pentene, also known as (1-methylenebutyl)benzene, is an aromatic hydrocarbon. Its structure consists of a benzene ring attached to the second carbon of a 1-pentene chain.[1] This substitution pattern significantly influences its chemical reactivity and physical properties.

Physicochemical and Spectral Data

The key quantitative properties and spectral data for **2-phenyl-1-pentene** are summarized in the table below. This information is essential for its identification, purification, and use in further synthetic applications.



Property	Value
IUPAC Name	pent-1-en-2-ylbenzene
Synonyms	(1-methylenebutyl)benzene, α-Propylstyrene
CAS Number	5676-32-4
Molecular Formula	C11H14
Molecular Weight	146.23 g/mol
Boiling Point	198-200 °C (estimated)
Density	0.89 g/cm³ (estimated)
¹H NMR (CDCl₃)	See spectral data analysis section below.
¹³ C NMR (CDCl₃)	See spectral data analysis section below.
Mass Spectrometry (EI)	Key fragments (m/z): 146 (M+), 117, 91

Synthesis of 2-Phenyl-1-pentene via Wittig Reaction

The Wittig reaction is a reliable and widely used method for the synthesis of alkenes from aldehydes or ketones.[2][3] In the case of **2-phenyl-1-pentene**, the synthesis involves the reaction of a phosphorus ylide, generated from a suitable phosphonium salt, with acetophenone.

Experimental Protocol

This protocol details a representative procedure for the synthesis of **2-phenyl-1-pentene**.

Materials and Reagents:

- Butyltriphenylphosphonium bromide
- n-Butyllithium (n-BuLi) in hexanes
- Acetophenone
- Anhydrous tetrahydrofuran (THF)



- Saturated aqueous ammonium chloride (NH₄Cl) solution
- Diethyl ether
- Anhydrous magnesium sulfate (MgSO₄)
- Standard glassware for inert atmosphere reactions

Procedure:

- Ylide Generation:
 - In a flame-dried, three-necked round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), suspend butyltriphenylphosphonium bromide (1.1 equivalents) in anhydrous THF.
 - Cool the suspension to 0 °C in an ice bath.
 - Slowly add n-butyllithium (1.05 equivalents) dropwise. The formation of a deep red or orange color indicates the generation of the phosphorus ylide.
 - Stir the mixture at 0 °C for 1 hour.
- Wittig Reaction:
 - Dissolve acetophenone (1.0 equivalent) in a minimal amount of anhydrous THF.
 - Add the acetophenone solution dropwise to the ylide suspension at 0 °C.
 - After the addition is complete, remove the ice bath and allow the reaction mixture to warm to room temperature.
 - Stir the reaction for 12-24 hours, monitoring its progress by thin-layer chromatography (TLC).
- Work-up and Purification:



- Quench the reaction by the slow addition of a saturated aqueous ammonium chloride solution.
- Transfer the mixture to a separatory funnel and extract with diethyl ether (3x).
- o Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate.
- Filter the mixture and concentrate the solvent under reduced pressure.
- The crude product will contain triphenylphosphine oxide as a major byproduct. Purify the crude product by flash column chromatography on silica gel, eluting with a non-polar solvent such as hexanes, to isolate the pure **2-phenyl-1-pentene**.

Expected Yield:

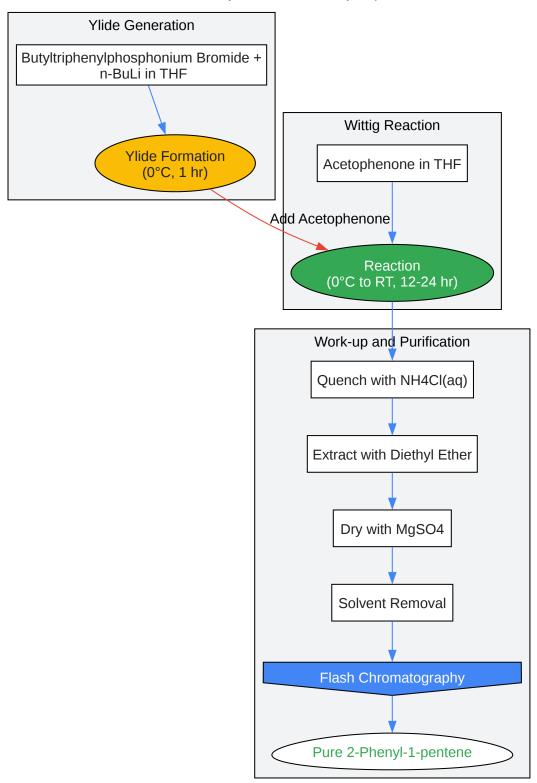
 Typical yields for this type of Wittig reaction range from 60-80%, depending on the specific reaction conditions and purification efficiency.

Synthesis Workflow Diagram

The following diagram illustrates the key steps in the synthesis of **2-phenyl-1-pentene**.



Workflow for the Synthesis of 2-Phenyl-1-pentene



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